

An In-depth Technical Guide to the Fundamental Reaction Pathways of Methylenecyclohexane

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Compound of Interest

Compound Name: **Methylenecyclohexane**

Cat. No.: **B074748**

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Methylenecyclohexane, a readily available exocyclic alkene, serves as a versatile building block in organic synthesis. Its unique structural features, including a strained double bond and accessible allylic protons, allow for a diverse range of chemical transformations. This guide provides a detailed exploration of the fundamental reaction pathways involving **methylene****cyclohexane**, offering insights into reaction mechanisms, quantitative outcomes, and comprehensive experimental protocols.

Electrophilic Addition Reactions

The electron-rich π -bond of **methylene****cyclohexane** is susceptible to attack by electrophiles. These reactions typically proceed through a stable tertiary carbocation intermediate, governing the regioselectivity of the addition.

Hydrobromination

The addition of hydrogen bromide (HBr) to **methylene****cyclohexane** follows Markovnikov's rule, yielding 1-bromo-1-methylcyclohexane as the major product. The reaction proceeds via protonation of the double bond to form a tertiary carbocation, which is then attacked by the bromide ion.

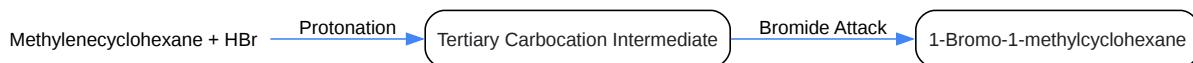
Table 1: Quantitative Data for Hydrobromination of **Methylenecyclohexane**

Product	Reagents	Conditions	Yield	Reference
1-Bromo-1-methylcyclohexane	47% Hydrobromic acid, silica gel	0-20°C, 48 hours	86-98%	[1]

Experimental Protocol: Hydrobromination of **Methylenecyclohexane**[1]

- To a 25 mL flask at 0°C, add **methylenecyclohexane** (2.0 mmol, 280 mg) and silica gel 60 (5.0 g).
- Gradually add 47% hydrobromic acid (8.0 mmol, 1.38 g) to the stirred mixture.
- Continue stirring at 300 rpm until the mixture is homogeneous.
- Allow the reaction to proceed for 48 hours, with the temperature rising to 20°C.
- Following the reaction, isolate the product using appropriate workup and purification techniques.

Diagram 1: Hydrobromination of **Methylenecyclohexane**



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Caption: Mechanism of HBr addition to **methylenecyclohexane**.

Acid-Catalyzed Hydration

In the presence of a strong acid catalyst and water, **methylenecyclohexane** undergoes hydration to form 1-methylcyclohexanol. Similar to hydrobromination, the reaction proceeds through a tertiary carbocation intermediate.

Experimental Protocol: Acid-Catalyzed Hydration of **Methylenecyclohexane**

- In a round-bottom flask, combine **methylenecyclohexane** with water.

- Add a catalytic amount of a strong acid, such as sulfuric acid.
- Stir the mixture at room temperature and monitor the reaction progress by TLC or GC.
- Upon completion, neutralize the acid with a weak base.
- Extract the product with an organic solvent, dry the organic layer, and purify by distillation or chromatography.

Radical Reactions: Allylic Bromination

The allylic positions of **methylenecyclohexane** are susceptible to radical substitution.

Reaction with N-bromosuccinimide (NBS) in the presence of a radical initiator or light leads to the formation of allylic bromides. The reaction proceeds via a resonance-stabilized allylic radical, which can lead to a mixture of products.

Table 2: Product Distribution in Allylic Bromination of **Methylenecyclohexane**

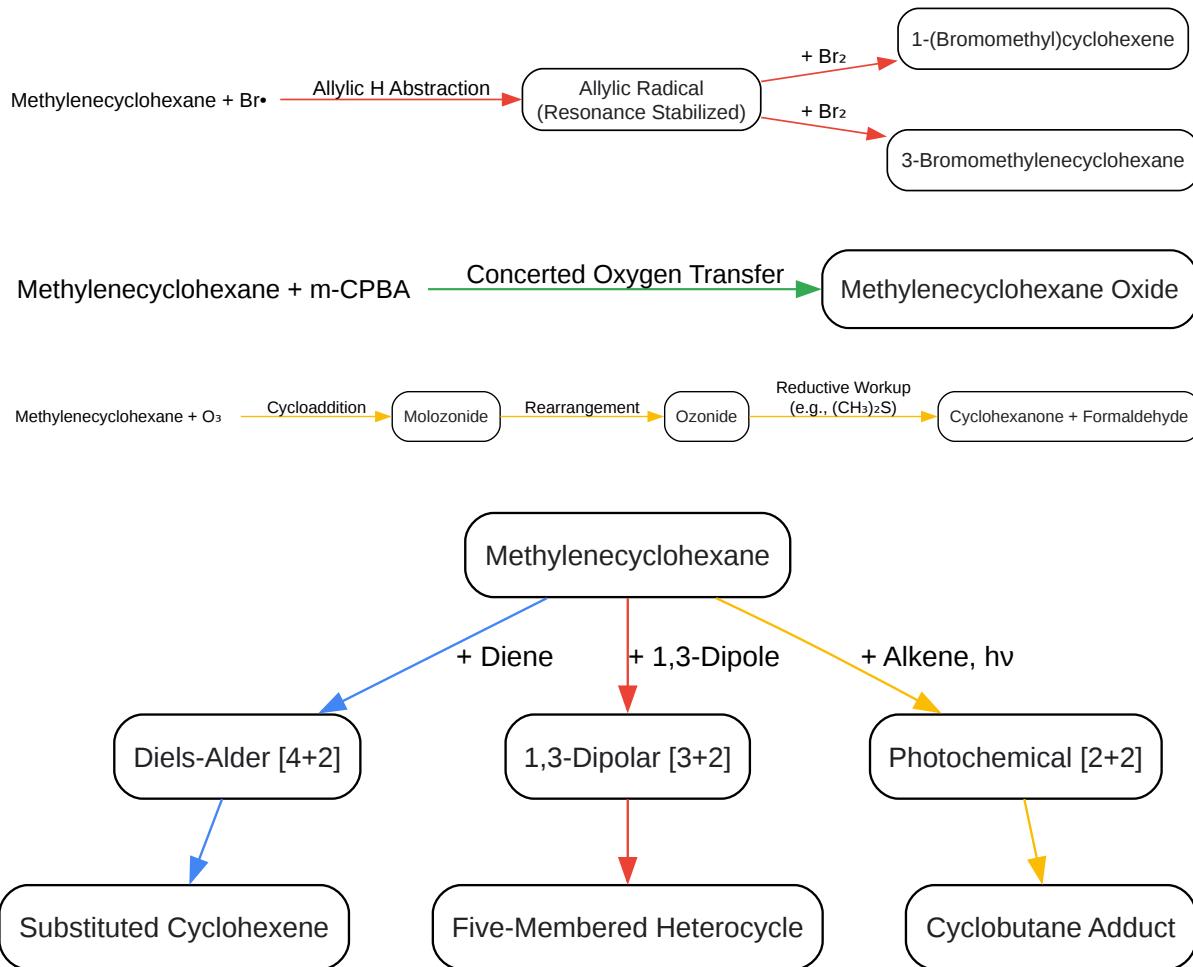
Product	Reagents	Conditions	Product Ratio	Reference
1- (Bromomethyl)cyclohexene & 3- Bromomethylene cyclohexane	NBS, CCl ₄ , light/heat	Reflux	Mixture of isomers	[2][3]

Experimental Protocol: Allylic Bromination with NBS[2]

- In a round-bottom flask equipped with a reflux condenser, dissolve **methylenecyclohexane** (0.5 mL) and N-bromosuccinimide (1.5 equivalents, 0.48 g) in cyclohexane (3.0 mL).
- Irradiate the mixture with a 60W LED lamp while heating at reflux.
- After the reaction is complete (monitored by GC-MS), cool the mixture.
- Remove the solid succinimide by vacuum filtration.

- The filtrate containing the product mixture can be further purified by distillation or chromatography.

Diagram 2: Allylic Bromination of **Methylenecyclohexane**



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